

Physical properties of "2"-O-Galloylmyricitrin" (melting point, appearance)

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Compound of Interest

Compound Name: 2"-O-Galloylmyricitrin

Cat. No.: B2444155

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A Technical Guide to the Physical Properties of 2"-O-Galloylmyricitrin

For Researchers, Scientists, and Drug Development Professionals

Introduction

2"-O-Galloylmyricitrin is a naturally occurring flavonoid, a class of polyphenolic compounds widely found in plants. As a derivative of myricitrin, it is of significant interest to the scientific community for its potential biological activities, including antioxidant and anti-inflammatory properties. This technical guide provides a concise overview of the known physical properties of **2"-O-Galloylmyricitrin**, details established experimental protocols for their determination, and presents a representative signaling pathway to illustrate its potential mechanism of action.

Physical Properties

The physical characteristics of a compound are fundamental to its identification, purification, and formulation in preclinical and clinical studies. For **2"-O-Galloylmyricitrin**, the available data on its primary physical properties are summarized below.

Property	Description	Citation
Appearance	Yellow powder	[1]
Melting Point	Data not available in the public domain	

Note: While a specific melting point for **2''-O-Galloylmyricitrin** is not readily available in the surveyed literature, the experimental protocols outlined in the following section describe the standard methods for its determination.

Experimental Protocols

The following are detailed methodologies for the determination of the physical properties of flavonoid compounds like **2''-O-Galloylmyricitrin**.

Determination of Appearance

Objective: To visually characterize the physical state, color, and texture of the compound.

Methodology:

- **Sample Preparation:** A small, representative sample of **2''-O-Galloylmyricitrin** is placed on a clean, white, non-reactive surface, such as a watch glass or a ceramic plate.
- **Visual Inspection:** The sample is observed under ambient laboratory lighting and, if necessary, with the aid of a magnifying lens.
- **Characterization:** The following characteristics are recorded:
 - **Physical State:** e.g., crystalline solid, amorphous powder, etc.
 - **Color:** A precise description of the color and any variations.
 - **Texture:** e.g., fine, granular, fibrous, etc.
- **Documentation:** High-resolution photographs of the sample may be taken for documentation purposes.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature range over which the solid compound transitions into a liquid. This is a key indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **2''-O-Galloylmyricitrin** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature probe.
- **Heating:** The sample is heated at a controlled, slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- **Observation:** The sample is observed closely through a magnifying lens.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as a range between these two temperatures.
- **Purity Assessment:** A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

Representative Signaling Pathway: Antioxidant Activity

While a specific signaling pathway for **2''-O-Galloylmyricitrin** has not been detailed in the available literature, its structural parent, myricitrin, is known to exert its antioxidant effects through various mechanisms. The following diagram illustrates a plausible pathway based on the known activities of myricitrin and other flavonoids, which involves the scavenging of reactive oxygen species (ROS) and the modulation of intracellular antioxidant defense systems.^{[2][3][4][5]}



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Caption: Proposed antioxidant signaling pathway for **2''-O-Galloylmyricitrin**.

Disclaimer: This diagram represents a generalized antioxidant pathway for flavonoids and is based on the known mechanisms of the parent compound, myricitrin. The precise molecular interactions of **2''-O-Galloylmyricitrin** within this pathway require further experimental validation.

Conclusion

This technical guide provides the currently available information on the physical properties of **2''-O-Galloylmyricitrin** and the standard methodologies for their determination. While the appearance is documented as a yellow powder, further research is needed to establish a definitive melting point. The provided representative signaling pathway offers a plausible framework for its antioxidant activity, underscoring the need for dedicated studies to elucidate its specific molecular mechanisms. This information serves as a valuable resource for researchers and professionals in the field of drug discovery and development, guiding future investigations into the therapeutic potential of this promising natural compound.

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